

Essential Safety and Logistics for Handling Ethyl Undecanoate

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Compound of Interest

Compound Name: Ethyl undecanoate

Cat. No.: B1293801

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **Ethyl Undecanoate**, including operational and disposal plans, to foster a secure research environment.

Physicochemical and Hazard Information

Ethyl undecanoate is a fatty acid ester commonly used as a fragrance and flavoring agent.[1][2][3] While it is considered low-risk under normal use, adherence to standard laboratory safety protocols is essential.[1] It is a combustible liquid and should be stored away from ignition sources.

Table 1: Physicochemical and Safety Data for **Ethyl Undecanoate**

Property	Value	Reference
Physical State	Liquid	
Appearance	Colorless	
Odor	Sweet, fruity	
Molecular Formula	C13H26O2	
Molecular Weight	214.35 g/mol	
Boiling Point	105 °C @ 4 mmHg	
Melting Point	-15 °C	
Flash Point	> 112 °C	
Density	0.859 g/mL at 25 °C	
Storage Class	Combustible liquids	

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl undecanoate can cause skin and serious eye irritation, and may cause respiratory irritation. Therefore, appropriate personal protective equipment must be worn.

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **Ethyl Undecanoate**

Protection Type	Recommended PPE	Justification & Citation
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection.	To prevent eye contact which can cause serious irritation.
Hand Protection	Chemically resistant gloves.	To prevent skin contact which can cause irritation.
Skin and Body Protection	Laboratory coat and close-toed footwear.	To minimize the risk of accidental skin contact.
Respiratory Protection	Not required under normal use with adequate ventilation.	Use in a well-ventilated area to keep airborne concentrations low.

Operational Plan for Safe Handling

A systematic approach to handling **Ethyl undecanoate** from receipt to disposal is critical for laboratory safety.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, open flames, and other ignition sources.

Handling and Use

- Ventilation: Always handle **Ethyl undecanoate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE as detailed in Table 2 is worn correctly.
- Dispensing: When transferring or dispensing the chemical, do so carefully to avoid splashes and spills.

- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.

Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

Table 3: First Aid Measures for **Ethyl Undecanoate** Exposure

Exposure Route	First Aid Procedure	Citation
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.	
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.	
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.	
Ingestion	Clean mouth with water and seek medical attention. Do not induce vomiting.	

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Use an inert absorbent material (e.g., sand, silica gel) to soak up the spill.
- Collection: Collect the absorbed material into a suitable, closed container for disposal.

- Decontamination: Clean the spill area thoroughly.

Disposal Plan

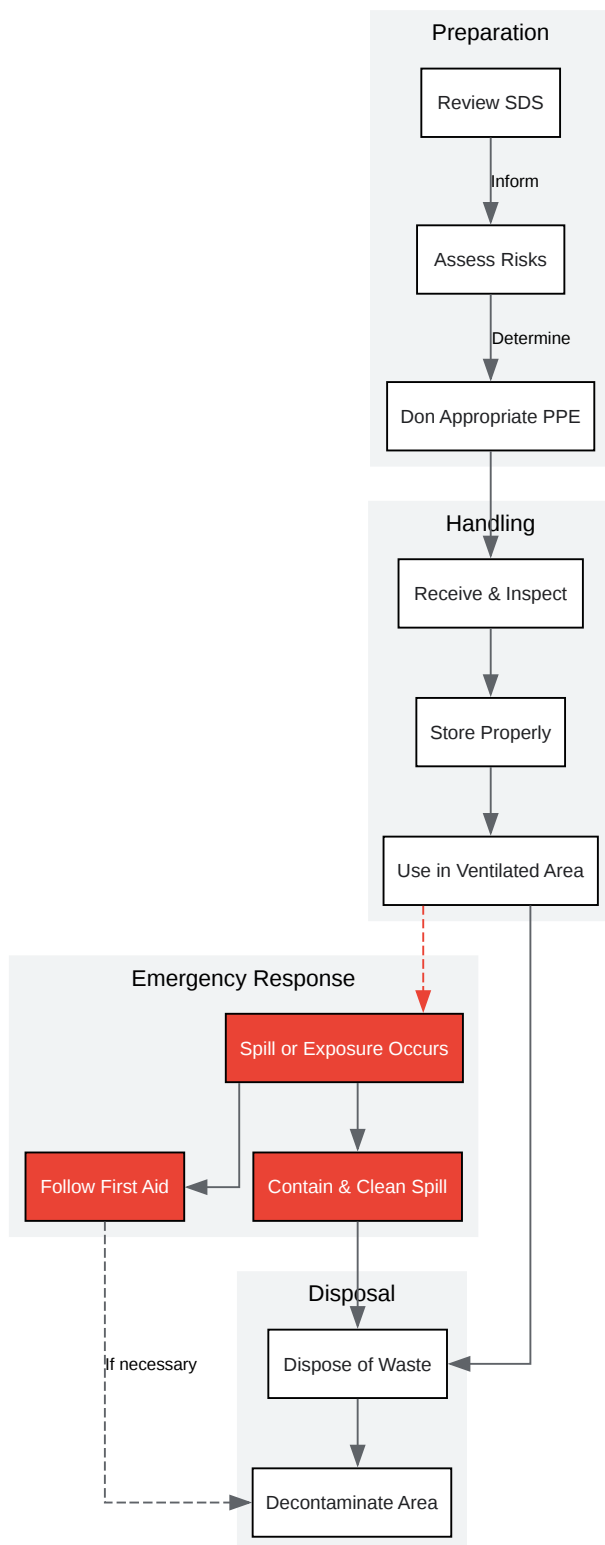
Proper disposal of **Ethyl undecanoate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Dispose of unused **Ethyl undecanoate** and any contaminated materials in a designated, labeled hazardous waste container.
- Container Disposal: Do not reuse empty containers. Dispose of them as unused product in accordance with local regulations.
- Regulatory Compliance: All disposal activities must adhere to local, state, and federal regulations for chemical waste. Consult your institution's environmental health and safety (EHS) department for specific guidance.

Workflow and Safety Logic

The following diagram illustrates the logical flow of operations for safely handling **Ethyl undecanoate**.

Ethyl Undecanoate Handling Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **Ethyl undecanoate**.

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References

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